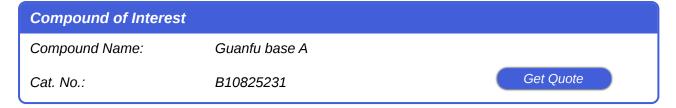


Guanfu Base A: A Diterpenoid Alkaloid from Aconitum coreanum

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An In-depth Technical Guide on its Discovery, Natural Source, and Electrophysiological Profile

Abstract

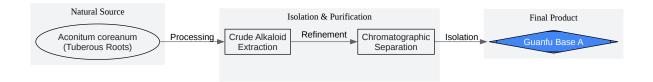
Guanfu Base A (GFA) is a C20-diterpenoid alkaloid first isolated from the tuberous roots of the traditional Chinese medicinal plant Aconitum coreanum (Lèvl.) Rapaics. Recognized for its potent antiarrhythmic properties, GFA has been the subject of significant pharmacological research and has progressed to clinical trials. This document provides a comprehensive technical overview of **Guanfu Base A**, detailing its natural source, isolation procedures, and its mechanism of action with a focus on its electrophysiological effects on cardiac ion channels. This guide is intended for researchers, scientists, and professionals in drug development, presenting key quantitative data, detailed experimental protocols, and visual diagrams of its discovery workflow and signaling pathways.

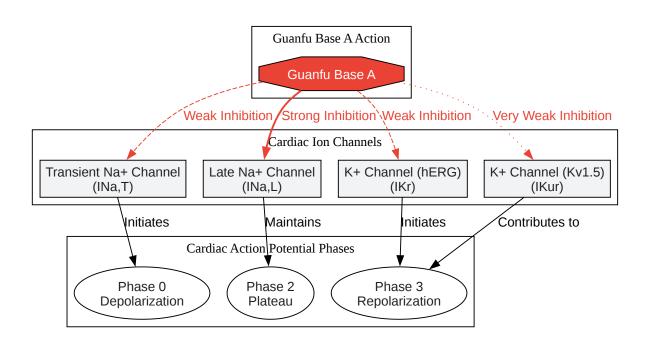
Discovery and Natural Source

Guanfu Base A is a natural product derived from the tuber of Aconitum coreanum, a plant used in traditional Chinese medicine to treat a variety of ailments, including heart-related conditions. The discovery and isolation of GFA were part of broader efforts to identify the pharmacologically active constituents of this plant. The primary active components of Aconitum coreanum are considered to be a series of related diterpenoid alkaloids, including **Guanfu Base A**, Guanfu Base G, and Guanfu Base I.



The process of isolating GFA from its natural source is a multi-step procedure involving extraction and purification. A general workflow for this process is outlined below.





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